

An In-Depth Technical Guide to Triclosan-d3: CAS Number, Identifiers, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triclosan-d3*

Cat. No.: *B564716*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Triclosan-d3**, a deuterated analog of the widely used antimicrobial agent Triclosan. This document details its chemical identifiers, physical properties, and primary applications, with a focus on its role as an internal standard in analytical chemistry. Experimental protocols for its use and a plausible synthetic approach are also discussed.

Core Identifiers and Properties of Triclosan-d3

Triclosan-d3 is a stable, isotopically labeled form of Triclosan, where three hydrogen atoms on the 2,4-dichlorophenoxy ring have been replaced with deuterium. This substitution results in a molecule with a higher molecular weight than its parent compound, making it an ideal internal standard for mass spectrometry-based analytical methods.

Identifier	Value
CAS Number	1020719-98-5
IUPAC Name	5-chloro-2-(2,4-dichloro-3,5,6-trideuteriophenoxy)phenol
Molecular Formula	C ₁₂ H ₄ D ₃ Cl ₃ O ₂
Molecular Weight	292.56 g/mol
Synonyms	5-Chloro-2-(2,4-dichloro-3,5,6-d ₃ -phenoxy)phenol, 2,4,4'-Trichloro-2'-hydroxydiphenyl-d ₃ Ether, D3-Triclosan
Physical Form	Off-white to pale yellow oil or low-melting solid
Melting Point	42-45°C
Solubility	Slightly soluble in chloroform and methanol

Synthesis of Triclosan-d3: A Representative Approach

While specific, detailed synthesis protocols for **Triclosan-d3** are not readily available in peer-reviewed literature, a plausible method can be inferred from the general synthesis of Triclosan and its derivatives. The key step would involve the use of a deuterated precursor.

A likely synthetic route would be the Williamson ether synthesis, reacting the potassium salt of 5-chloro-2-hydroxyphenol with a deuterated 1,2,4-trichlorobenzene. Alternatively, and more commonly for this specific isotopic labeling pattern, the reaction would involve the coupling of 4-chlorophenol with 2,5-dichloro-1-nitrobenzene-d₃, followed by reduction of the nitro group and subsequent diazotization and hydrolysis to introduce the hydroxyl group.

A general, non-isotopic synthesis of Triclosan involves the reaction of 2,5-dichloronitrobenzene with 2,4-dichlorophenol in the presence of a base, followed by reduction of the nitro group, diazotization, and hydrolysis. To produce **Triclosan-d3**, a deuterated 2,4-dichlorophenol (2,4-dichlorophenol-d₃) would be used as a starting material.

Experimental Protocols: Application as an Internal Standard

Triclosan-d3 is primarily utilized as an internal standard for the accurate quantification of Triclosan in various matrices, including environmental samples (water, soil, biosolids) and biological samples (urine, plasma, milk). Its use helps to correct for variations in sample preparation and instrument response.

Preparation of Triclosan-d3 Internal Standard Stock Solution (Based on EPA Method 542)

This protocol outlines the preparation of a stock solution of **Triclosan-d3**, which can then be diluted to create working standards for spiking into samples.

Materials:

- **Triclosan-d3** solid standard
- Methanol (HPLC grade or higher)
- 10-mL volumetric flask
- Analytical balance

Procedure:

- Accurately weigh approximately 10 mg of the **Triclosan-d3** solid into a tared 10-mL volumetric flask.
- Record the exact weight.
- Add a small amount of methanol to dissolve the solid.
- Once dissolved, dilute to the 10-mL mark with methanol.
- Stopper the flask and invert several times to ensure a homogenous solution.

- This creates a stock standard solution of approximately 1 mg/mL. This stock solution should be stored at a controlled temperature, typically refrigerated, and protected from light.

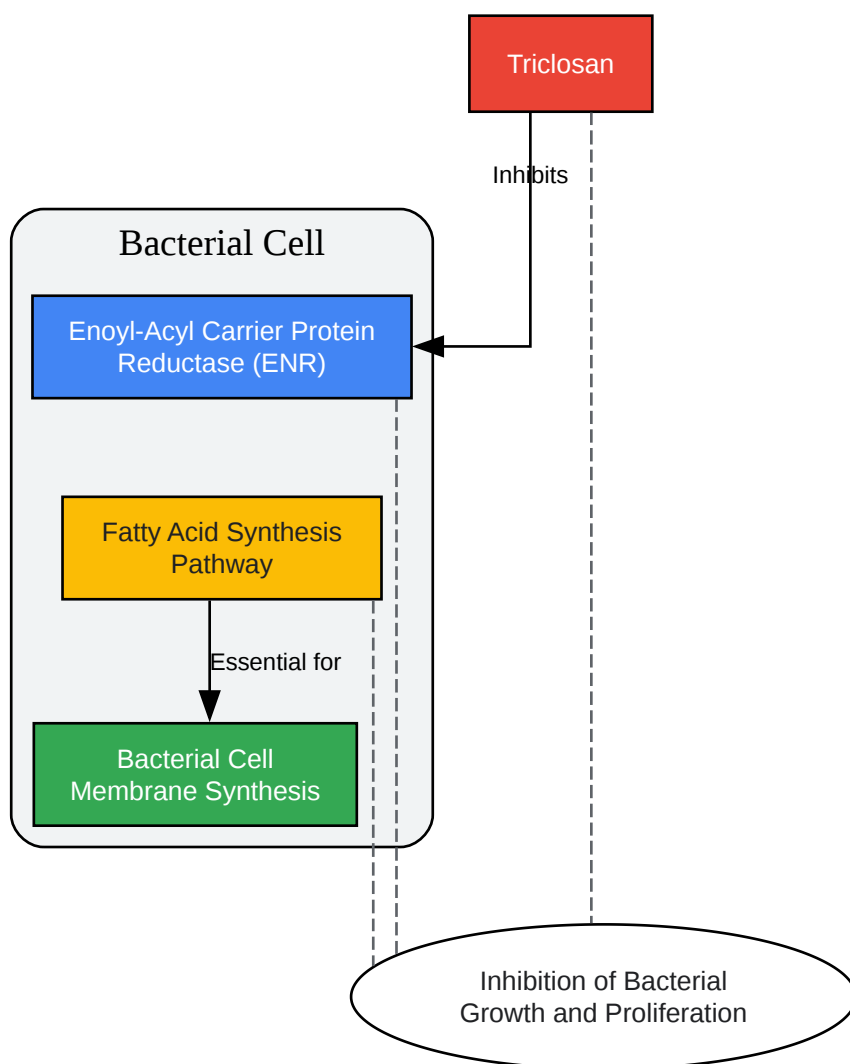
General Workflow for Quantification of Triclosan using LC-MS/MS with Triclosan-d3 Internal Standard

This workflow provides a general overview of the analytical process for determining Triclosan concentrations in a sample.

Caption: General workflow for the quantification of Triclosan.

Mechanism of Action of Triclosan: Inhibition of Fatty Acid Synthesis

The primary antibacterial action of Triclosan involves the inhibition of the enoyl-acyl carrier protein reductase (ENR) enzyme, a key component of the bacterial fatty acid synthesis pathway. This pathway is essential for building and maintaining cell membranes. By blocking this enzyme, Triclosan disrupts membrane integrity, leading to bacteriostasis and, at higher concentrations, cell death. Humans lack the ENR enzyme, which contributes to the selective toxicity of Triclosan against bacteria.



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Caption: Triclosan's inhibition of bacterial fatty acid synthesis.

This in-depth guide provides essential technical information on **Triclosan-d3** for researchers and professionals in related fields. The use of isotopically labeled standards like **Triclosan-d3** is crucial for generating accurate and reliable data in analytical and drug development studies.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com